

Navigating the Stability of Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES): A Technical Guide

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Compound of Interest

Compound Name: Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone

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Introduction

Bis[2-(succinimidooxycarbonyloxy)ethyl] sulfone (BSOCOES) is a homobifunctional N-hydroxysuccinimide (NHS) ester crosslinker widely utilized in bioconjugation, polymer chemistry, and drug delivery systems. Its utility stems from its ability to react with primary amines to form stable amide bonds and a base-cleavable sulfone linker, allowing for the reversible crosslinking of molecules. However, the inherent reactivity of the NHS ester groups also makes BSOCOES susceptible to degradation, primarily through hydrolysis. This technical guide provides a comprehensive overview of the storage, stability, and handling of BSOCOES, including detailed experimental protocols for stability assessment and visualization of degradation pathways.

Chemical and Physical Properties

A clear understanding of the fundamental properties of BSOCOES is essential for its proper handling and application.

Property	Value	Citations
Synonyms	BSOCOES, Bis[2-(N-succinimidylloxycarbonyloxy)ethyl]sulfone	[1]
CAS Number	57683-72-4	[2]
Molecular Formula	C14H16N2O12S	[1]
Molecular Weight	436.35 g/mol	[1]
Appearance	White to off-white solid	[2]
Solubility	Insoluble in water; soluble in organic solvents such as DMSO and DMF.	[3]
Reactivity	Reacts with primary amines.	[3]
Cleavability	The sulfone linker is cleavable under basic conditions (e.g., pH 11.6, 2 hours, 37°C).	[3]

Storage and Handling

Proper storage and handling are critical to maintain the integrity and reactivity of BSOCOES.

Recommended Storage Conditions:

- Temperature: Store at -20°C for long-term storage.
- Moisture: BSOCOES is moisture-sensitive. It should be stored in a tightly sealed container with a desiccant.
- Light: Protect from light.

Handling:

- Before opening, allow the container to equilibrate to room temperature to prevent moisture condensation.

- Due to its water insolubility, BSOCOES should be dissolved in an anhydrous water-miscible organic solvent like dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) immediately before use.
- Stock solutions in DMSO or DMF are not recommended for long-term storage as these solvents are hygroscopic and the absorbed moisture can lead to the hydrolysis of the NHS ester.

Stability Profile

The stability of BSOCOES is primarily influenced by the hydrolysis of its NHS ester groups, a reaction that is highly dependent on pH and temperature.

Hydrolytic Stability of NHS Esters

The hydrolysis of the NHS ester is a competing reaction to the desired aminolysis (reaction with a primary amine). This hydrolytic degradation renders the crosslinker inactive.

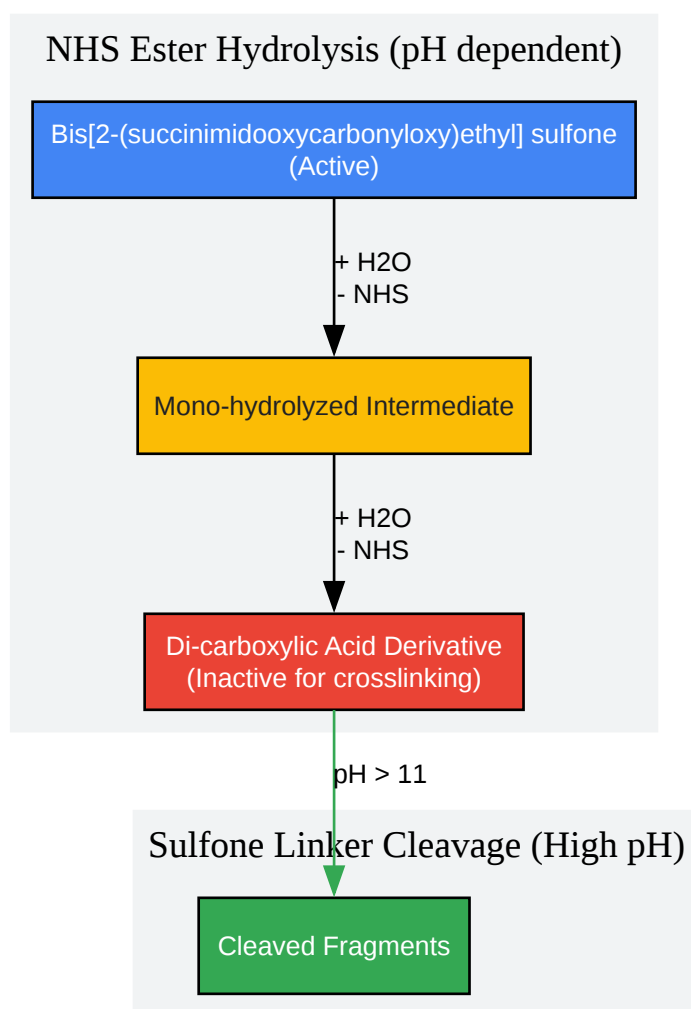
Caption: Competing reactions of BSOCOES: Aminolysis vs. Hydrolysis.

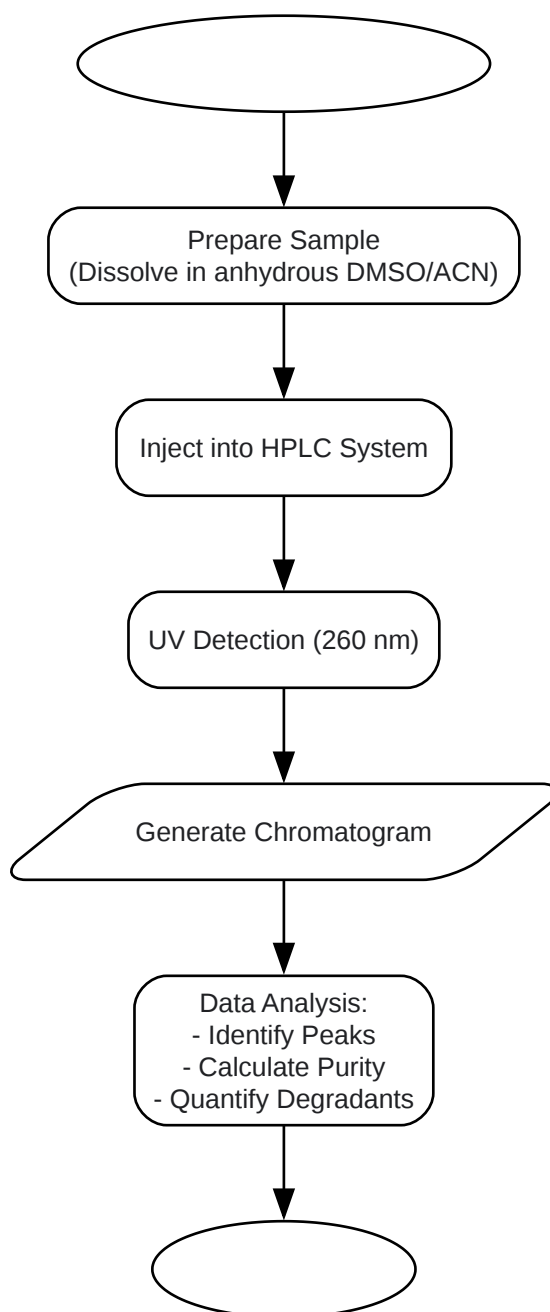
The rate of hydrolysis increases significantly with increasing pH. The table below provides generalized half-life data for NHS esters at various pH values and temperatures. Note: This is general data for NHS esters and may not represent the exact values for BSOCOES.

pH	Temperature (°C)	Approximate Half-life of NHS Ester
7.0	0	4 - 5 hours
8.0	4	~ 1 hour
8.6	4	~ 10 minutes

Degradation Pathways

BSOCOES has two primary points of degradation: the hydrolysis of the two NHS ester groups and the cleavage of the central sulfone linker under basic conditions.





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